

Neogrifolin: A Preliminary Mechanistic Exploration for Drug Development

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Compound of Interest

Compound Name: Neogrifolin

Cat. No.: B162079

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Neogrifolin, a natural compound isolated from the polypore mushroom *Albatrellus flettii*, has emerged as a molecule of interest in oncology research. Preliminary studies have demonstrated its cytotoxic effects against various cancer cell lines, suggesting its potential as a novel anti-cancer agent. This technical guide provides a comprehensive overview of the current understanding of **Neogrifolin**'s mechanism of action, with a focus on its impact on key signaling pathways implicated in cancer progression. The information presented herein is intended to serve as a foundational resource for researchers and professionals involved in the discovery and development of new therapeutic agents.

Data Presentation: Cytotoxic Activity of Neogrifolin

Quantitative analysis of **Neogrifolin**'s anti-proliferative effects has been conducted on several human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized in the table below.

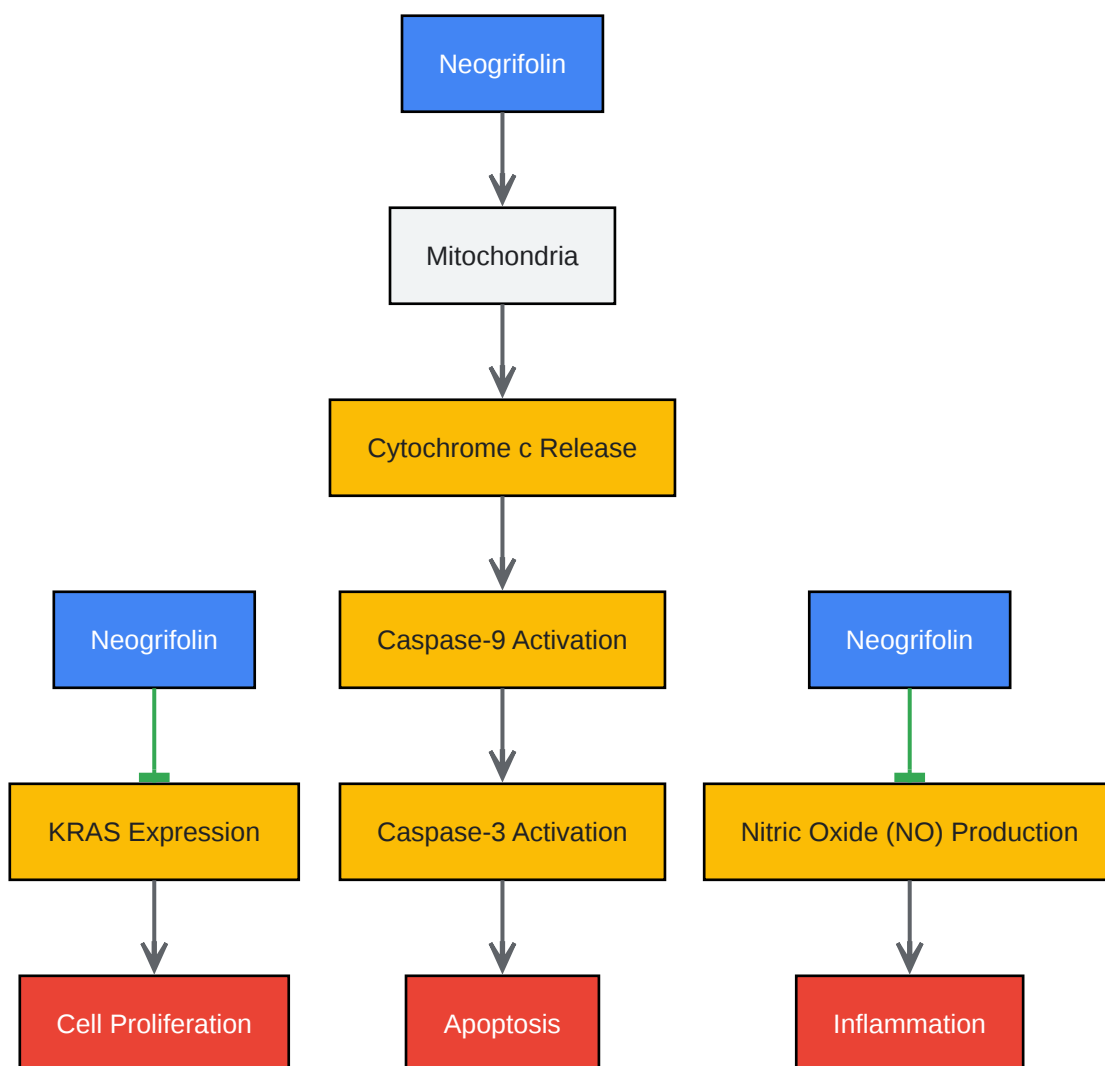
Cell Line	Cancer Type	IC50 (μM)	Reference
HT-29	Colon Cancer	30.1 ± 4.0	[1][2]
SW480	Colon Cancer	34.6 ± 5.9	[1][2]
HeLa	Cervical Cancer	24.3 ± 2.5	[1][2]
Human Osteosarcoma Cells	Osteosarcoma	25–50	[2][3]

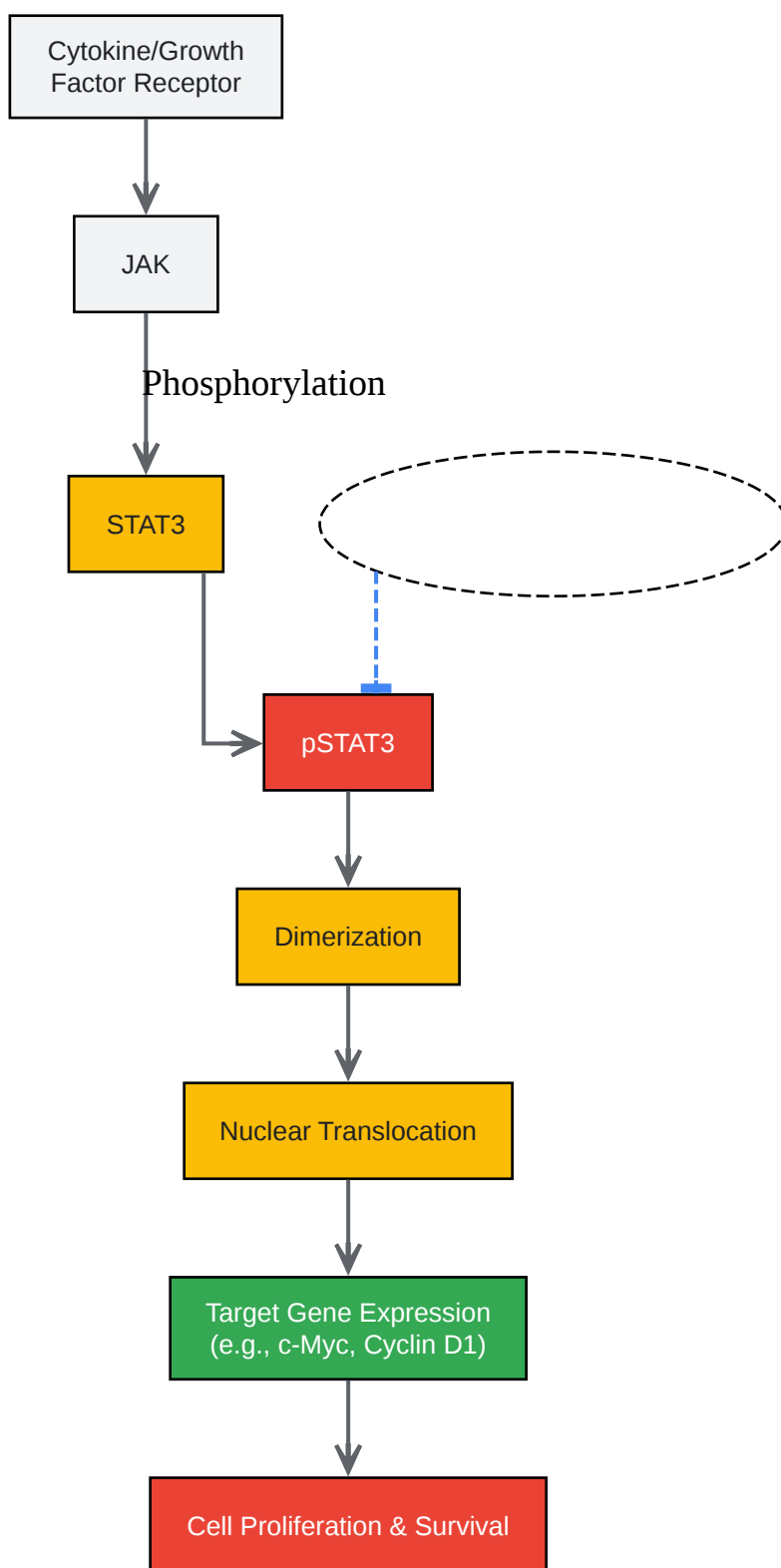
Core Mechanisms of Action: Current Findings

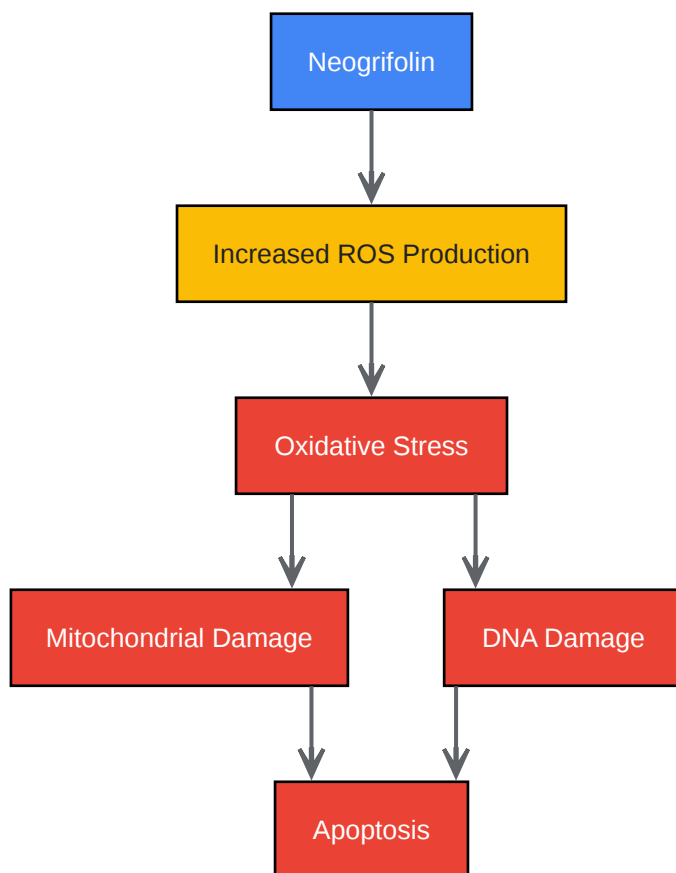
Preliminary investigations into the molecular mechanisms underlying **Neogrifolin**'s anti-cancer activity have identified several key cellular processes that are modulated by this compound. These include the downregulation of the KRAS oncoprotein, induction of apoptosis, and potential anti-inflammatory effects.

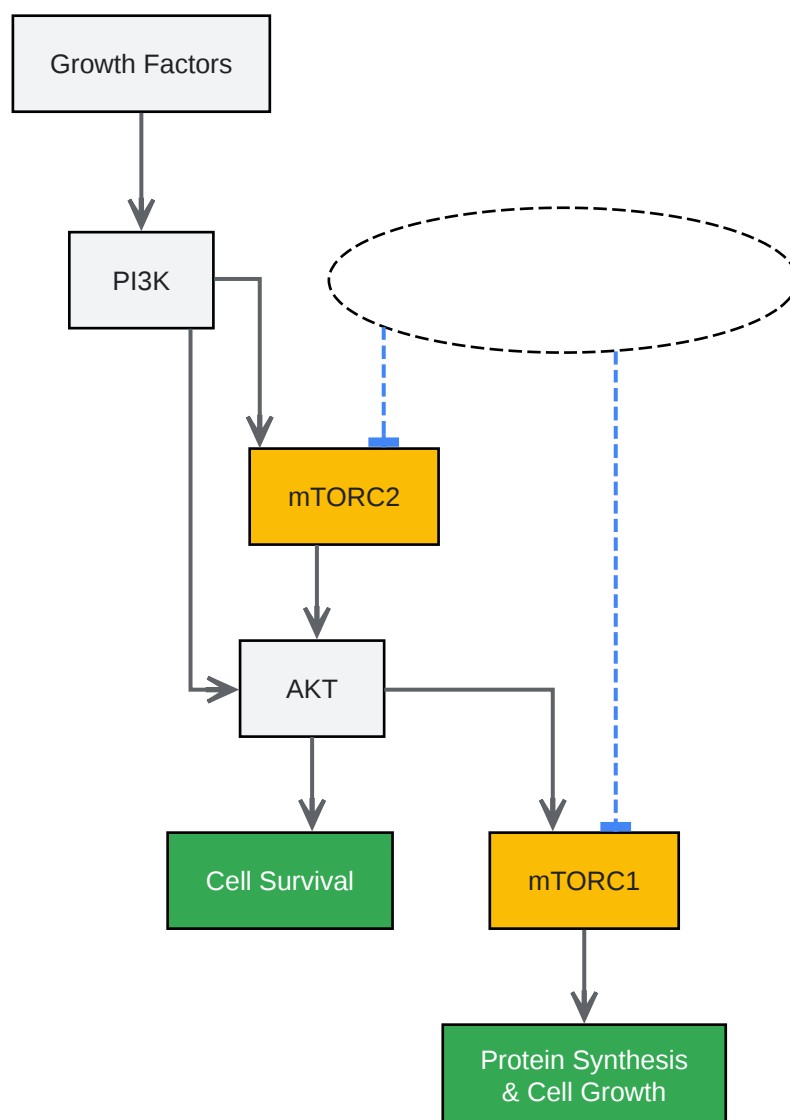
Downregulation of KRAS Expression

The KRAS gene is a frequently mutated oncogene in human cancers, and its protein product plays a critical role in cell proliferation and survival. Studies have shown that **Neogrifolin** can suppress the expression of KRAS in human colon cancer cells.[2][3][4] This effect is significant as targeting KRAS has been a long-standing challenge in cancer therapy.









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